

Preclinical Development of PZ-1190: Data Inconclusive

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Compound of Interest		
Compound Name:	PZ-1190	
Cat. No.:	B10799408	Get Quote

A comprehensive search for preclinical data on the compound designated **PZ-1190** has yielded no specific results. Publicly available scientific literature and drug development databases do not contain information pertaining to a substance with this identifier.

While the search did identify related compounds, such as PZ-1262 and PZ-1264, these are distinct molecular entities described as 4-isoquinoline-sulfonamide analogs of brexpiprazole.[1] [2] These compounds have been investigated for their potential antipsychotic, antidepressant, anxiolytic, and pro-cognitive effects.[1][2]

Key findings for related compounds (PZ-1262) include:

- In Vitro Activity: PZ-1262 demonstrated partial agonistic activity at the 5-HT1A receptor and antagonistic activity at D2, D3, 5-HT2A, 5-HT6, and 5-HT7 receptors.[1][2]
- In Vivo Activity: In rodent models, PZ-1262 was shown to decrease immobility time in the
 forced swim test, exhibit pro-cognitive effects in phencyclidine-disrupted models, and show
 anxiolytic-like effects in the four-plates test.[1][2] It also demonstrated significant brain
 penetration.[2]

However, it is crucial to emphasize that this information pertains to PZ-1262 and not **PZ-1190**. Without any specific data on **PZ-1190**, it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, or signaling pathway diagrams. Further clarification on the compound's identity or alternative designations would be necessary to proceed with a detailed preclinical development summary.



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References

- 1. researchgate.net [researchgate.net]
- 2. Compound PZ-1262, a 4-isoquinoline-sulfonamide analog of Brexpiprazole, produces potential antidepressant, anxiolytic and procognitive effects in rodent models PubMed [pubmed.ncbi.nlm.nih.gov]
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